

Essential Safety and Disposal Protocol for Ro 41-5253

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Compound of Interest

Compound Name: Ro 41-5253

Cat. No.: B1680685

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **Ro 41-5253**.

This document provides crucial safety and logistical information for the proper disposal of **Ro 41-5253**, a selective retinoic acid receptor alpha (RAR α) antagonist. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

Chemical and Safety Data Overview

Ro 41-5253 is a combustible solid with a high potential for water hazard.[1] All materials and mixtures containing this compound should be handled with caution as if they possess unknown hazards.[2] This compound is intended for research use only.[3]

Property	Value	Source
Chemical Formula	C28H36O5S	[3]
Molecular Weight	484.65 g/mol	[3][4]
Appearance	White to beige solid powder	[4]
Solubility	Soluble in DMSO and ethanol	[3][5]
Storage Temperature	-20°C (long term)	[3][4]
Shipping Condition	Non-hazardous at ambient temperature	[3]
Storage Class	11 (Combustible Solids)	[1]
Water Hazard Class (WGK)	3 (Highly hazardous to water)	[1]

Proper Disposal Procedure for Ro 41-5253

The disposal of **Ro 41-5253** must be conducted in accordance with all applicable federal, state, and local environmental regulations. Due to its classification as highly hazardous to water, it is imperative that this compound not be disposed of down the drain or in regular waste streams.

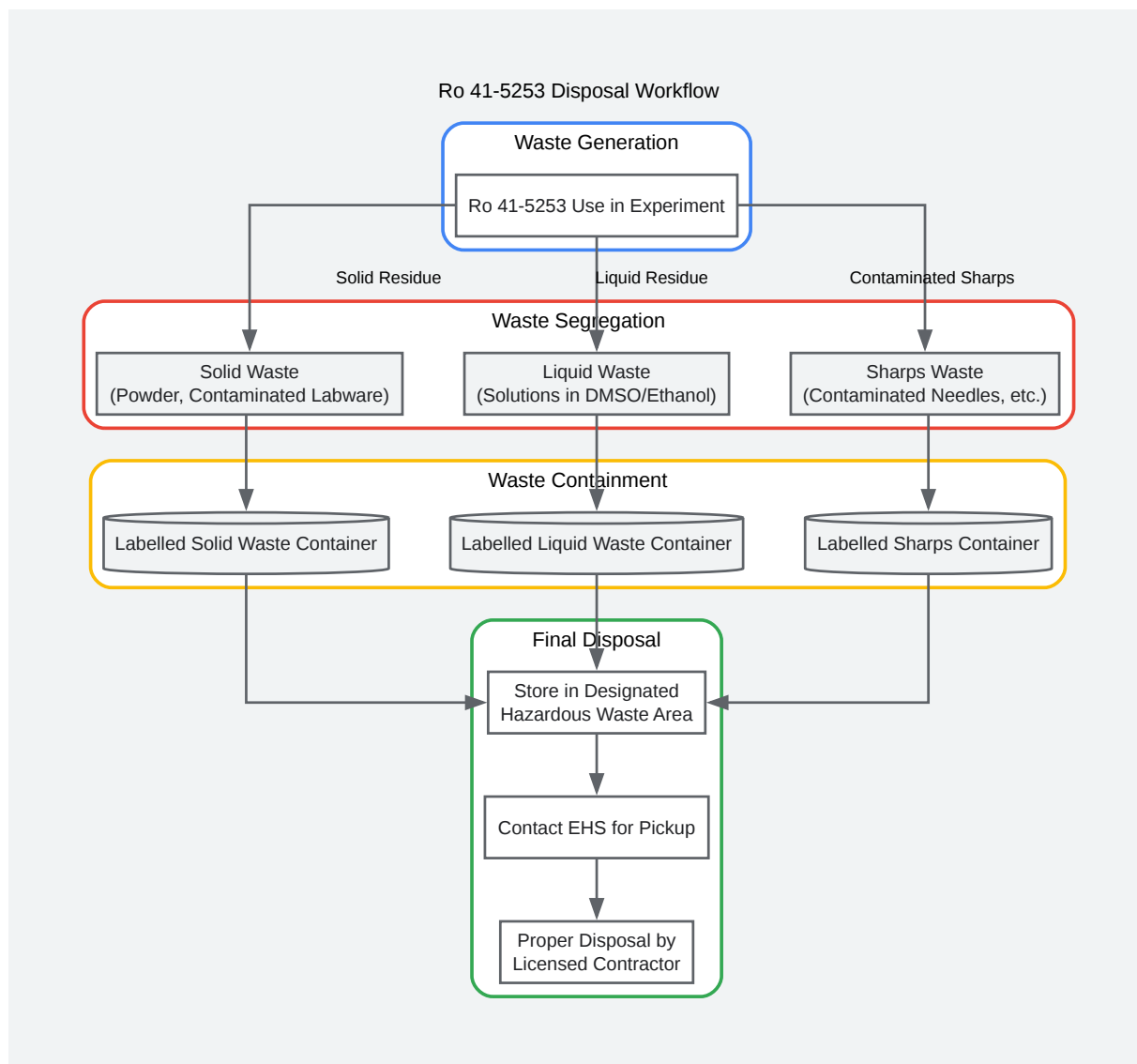
Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Solid Waste: Collect unadulterated **Ro 41-5253** powder and any lab materials grossly contaminated with the solid (e.g., weighing papers, contaminated gloves, bench paper) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect solutions of **Ro 41-5253** (e.g., dissolved in DMSO or ethanol) in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.
 - Sharps Waste: Any sharps (e.g., needles, pipette tips) contaminated with **Ro 41-5253** should be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.

- Container Labeling:
 - All waste containers must be clearly labeled with the full chemical name "**Ro 41-5253**" and any solvents used.
 - Include appropriate hazard warnings (e.g., "Combustible," "Hazardous to Water").
 - Indicate the date of waste accumulation.
- Storage of Waste:
 - Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from sources of ignition and incompatible materials.
 - Ensure the storage area complies with institutional and local regulations for hazardous waste storage.
- Waste Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
 - Provide the EHS or contractor with accurate information about the waste composition.
- Decontamination:
 - Decontaminate all surfaces and equipment that have come into contact with **Ro 41-5253** using an appropriate solvent (e.g., ethanol) and cleaning agent.
 - Dispose of all cleaning materials (e.g., wipes, absorbent pads) as hazardous waste.

Experimental Workflow for Disposal

The following diagram outlines the logical workflow for the proper disposal of **Ro 41-5253** waste in a laboratory setting.



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Ro 41-5253 Disposal Workflow

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References

- 1. Ro 41-5253 $\geq 98\%$ (HPLC) | 144092-31-9 [sigmaaldrich.com]
- 2. tribioscience.com [tribioscience.com]
- 3. medkoo.com [medkoo.com]
- 4. Ro 41-5253 = 98 HPLC 144092-31-9 [sigmaaldrich.com]
- 5. Enzo Life Sciences Ro 41-5253, (5mg), CAS Number: 144092-31-9, Quantity: | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Protocol for Ro 41-5253]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680685#ro-41-5253-proper-disposal-procedures]

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